

# amiodarone structure benzofuran derivative iodine content

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Amiodarone

CAS No.: 1951-25-3

Cat. No.: S518653

Get Quote

## Chemical Structure and Properties

**Amiodarone's** molecular structure is the foundation of its pharmacological and toxicological profile.

- **Core Benzofuran Structure:** The drug is a benzofuran-derived compound, featuring a benzene ring fused to a furan ring [1] [2] [3]. Its IUPAC name is **(2-butyl-1-benzofuran-3-yl)-{4-[2-(diethylamino)ethoxy]-3,5-diiodophenyl}methanone** [4].
- **High Iodine Content:** The structure includes two iodine atoms on a benzene ring, which constitute approximately **37%** (or **37.3%**) of its molecular weight by weight [1] [5] [6]. The drug is typically administered as **amiodarone** hydrochloride, with a molecular formula of **C<sub>25</sub>H<sub>30</sub>ClI<sub>2</sub>NO<sub>3</sub>** and a molecular mass of **681.8 g/mol** [6].
- **Similarity to Thyroid Hormone:** **Amiodarone** and its active metabolite, desethyl**amiodarone**, share structural similarities with thyroxine (T<sub>4</sub>), allowing them to act as competitive antagonists of triiodothyronine (T<sub>3</sub>) at the thyroid hormone receptor level [1] [2].

The table below summarizes the key chemical properties of **amiodarone**.

Property	Description
IUPAC Name	(2-butyl-1-benzofuran-3-yl)-{4-[2-(diethylamino)ethoxy]-3,5-diiodophenyl}methanone [4]

Property	Description
Molecular Formula	C <sub>25</sub> H <sub>29</sub> I <sub>2</sub> NO <sub>3</sub> (Free base) [4]
Molecular Weight	645.32 g/mol (Free base) [4]
Iodine Content	~37% by weight [1] [5]
Structural Motifs	Benzofuran ring, diiodinated benzene ring, carbonyl group, diethylaminoethyl ether side chain [4] [3]

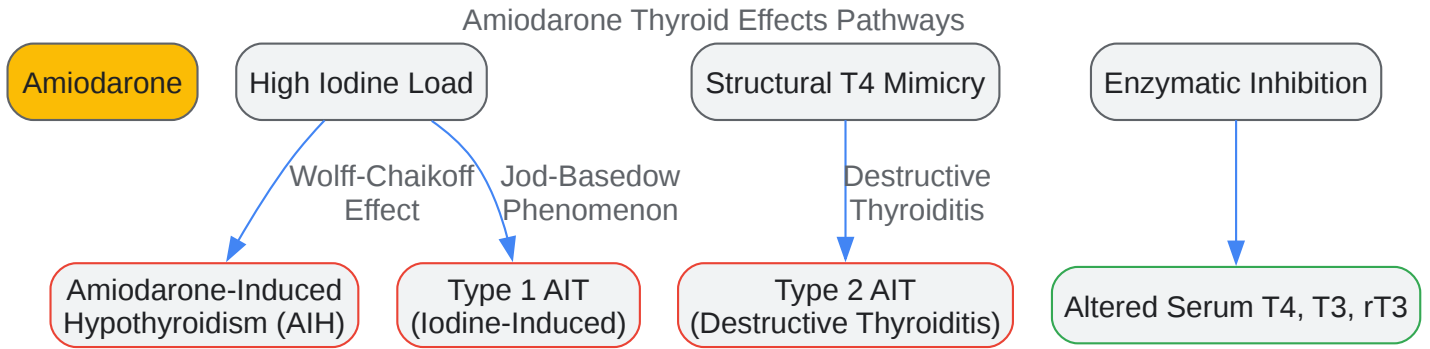
## Pharmacokinetics and Iodine Load

The physical and pharmacokinetic properties of **amiodarone** lead to massive and persistent iodine accumulation in the body.

- **Substantial Iodine Load:** A standard 200 mg **amiodarone** tablet contains about 75 mg of organic iodide, releasing enough free iodine to provide **50 to 100 times** the recommended daily intake [1] [5]. This massive load disrupts normal thyroid physiology.
- **High Lipophilicity and Long Half-Life:** **Amiodarone** is highly lipid-soluble, leading to extensive distribution and accumulation in adipose tissue, liver, lungs, and muscle [1] [5]. It has an exceptionally long and variable elimination half-life, ranging from **50 to 100 days** [1] [7]. Tissue stores can remain for up to 9 months after discontinuation [1].

## Mechanisms of Thyroid Dysfunction

The high iodine load and structural mimicry of thyroid hormone underlie **amiodarone's** complex effects on thyroid function, which can lead to both hypothyroidism and thyrotoxicosis. The following diagram illustrates the key pathways involved in **amiodarone**-induced thyroid dysfunction.



Click to download full resolution via product page

**Amiodarone** disrupts thyroid function via iodine excess and hormone mimicry, leading to hypothyroidism (AIH) or two types of thyrotoxicosis (AIT).

The table below compares the two main types of **amiodarone**-induced thyrotoxicosis (AIT).

Feature	Type 1 AIT	Type 2 AIT
<b>Underlying Mechanism</b>	Iodine-induced excess hormone synthesis (Jod-Basedow phenomenon) in abnormal thyroid gland [1]	Destructive thyroiditis releasing preformed hormone from previously normal gland [1]
<b>Pre-existing Abnormality</b>	Common (e.g., latent Graves', nodular goiter) [1]	Typically absent [1]
<b>Primary Treatment</b>	Thionamides (Methimazole, PTU); may add potassium perchlorate [1]	Glucocorticoids [1]

## Experimental and Diagnostic Approaches

Research and clinical management of **amiodarone**'s effects involve specific diagnostic and experimental methods.

- Monitoring Thyroid Function:** Regular laboratory testing is mandatory. The following table summarizes key lab findings in different thyroid states induced by **amiodarone** [1].

Condition	TSH	Free T4	Total T3 / Free T3	Reverse T3 (rT3)
Early Therapy (Euthyroid)	Transient increase, then normal	Increased	Decreased (~20-25%)	Increased
Amiodarone-Induced Hypothyroidism (AIH)	Increased	Decreased	Normal or decreased	Variable
Amiodarone-Induced Thyrotoxicosis (AIT)	Suppressed	Increased	Increased	Increased

- **Detecting Tissue Iodine Accumulation: Spectral-detector CT (SDCT)** can quantify iodine accumulation in the liver. Material decomposition algorithms can generate virtual non-contrast (VNC) images that accurately subtract the attenuation caused by **amiodarone's** iodine, helping to differentiate it from other liver pathologies [6].
- **Designing Novel Analogues:** To mitigate toxicity, researchers have synthesized novel benzofuran derivatives. One approach involves creating compounds like **KB130015**, designed as thyroid hormone receptor antagonists that maintain antiarrhythmic activity while demonstrating an improved preliminary safety profile in animal models [8].

**Amiodarone's** structure as an iodine-rich benzofuran derivative is a prime example of a drug's pharmacophore being intrinsically linked to its mechanism-based toxicity. Future research directions include the continued development of novel benzofuran-based antiarrhythmics devoid of iodine and the clinical application of advanced imaging to monitor tissue-level drug accumulation and prevent toxicity.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Thyroid Dysfunction Induced by Amiodarone Therapy [emedicine.medscape.com]
2. Amiodarone - an overview | ScienceDirect Topics [sciencedirect.com]

3. Natural source, bioactivity and synthesis of benzofuran derivatives... [pubs.rsc.org]
4. (CHEBI:2663) amiodarone [ebi.ac.uk]
5. Amiodarone and thyroid physiology, pathophysiology ... [pmc.ncbi.nlm.nih.gov]
6. Iodine accumulation of the liver in patients treated with ... [nature.com]
7. Amiodarone [en.wikipedia.org]
8. Synthesis and preliminary characterization of a novel ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [amiodarone structure benzofuran derivative iodine content].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b518653#amiodarone-structure-benzofuran-derivative-iodine-content>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)